

# Technical Guide: 2,4-Diaminophenol Dihydrochloride (CAS No. 137-09-7)

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## Compound of Interest

Compound Name: 2,4-Diaminophenol  
dihydrochloride

Cat. No.: B048997

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This technical guide provides a comprehensive overview of the chemical entity registered under CAS number 137-09-7, **2,4-Diaminophenol dihydrochloride**. It details the compound's synonyms and key physical and chemical characteristics.

## Chemical Identity and Synonyms

The compound with CAS number 137-09-7 is formally known as **2,4-Diaminophenol dihydrochloride**. It is an aromatic amine and a dihydrochloride salt of 2,4-diaminophenol.<sup>[1]</sup> This compound is widely known in various industries, particularly in photography and cosmetics, under several trivial and trade names.

A comprehensive list of synonyms includes:

- Amidol<sup>[2][3][4][5]</sup>
- 4-Hydroxy-m-phenylenediamine dihydrochloride<sup>[4]</sup>
- Acrol<sup>[1][2][3][6]</sup>
- Dianol<sup>[1][2][3][6]</sup>
- Diamidophenol hydrochloride<sup>[2][3][6]</sup>

- 2,4-Diaminophenol HCl[2][3]
- Phenol, 2,4-diamino-, dihydrochloride[2]
- NCI-C60026[3]
- UNII-T1IYY101NX[6]

## Physical and Chemical Characteristics

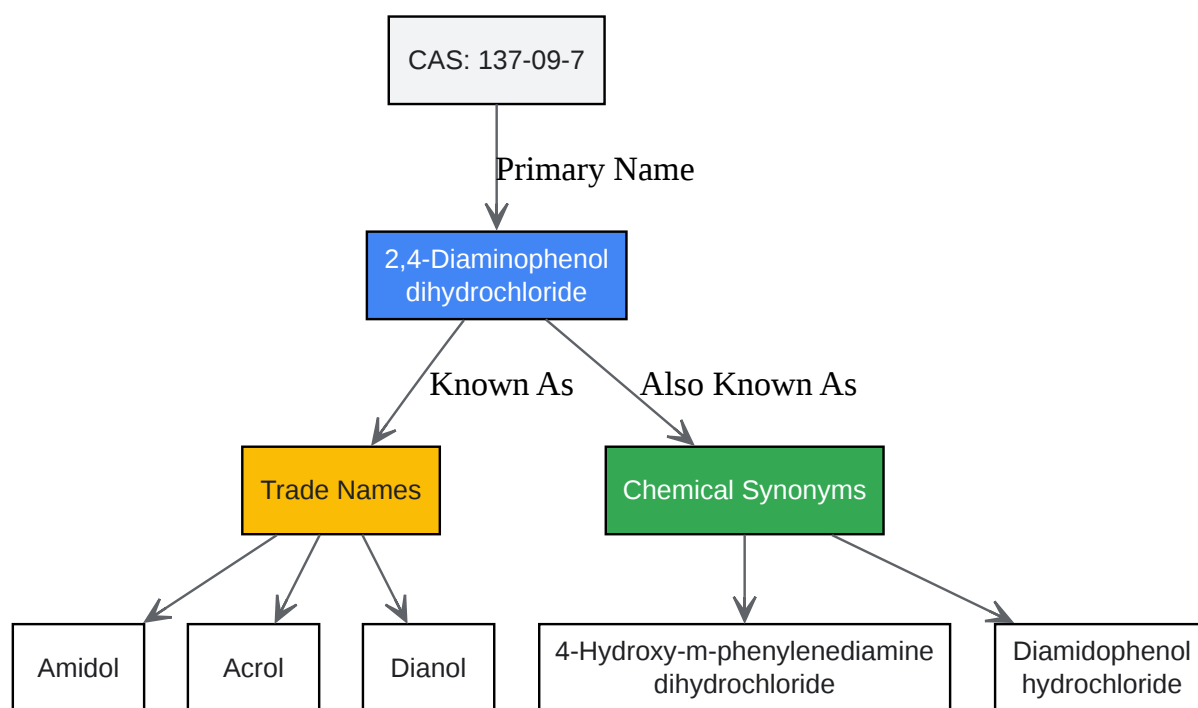
**2,4-Diaminophenol dihydrochloride** is a stable compound, though it can be sensitive to heat and light. It is incompatible with strong oxidizing agents and acids.[7][8] The compound typically appears as a crystalline powder, with its color ranging from white and beige to gray-green or even dark brown.[9][10]

The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O·2HCl	[4][5]
Molecular Weight	197.06 g/mol	[4][11]
Appearance	Crystalline powder; color can be beige, grayish-white, or gray-green.	[2][9][12]
Melting Point	222 °C (with decomposition)	[5][7][9][11]
Solubility	Water: 27.5 g/100 mL (15 °C)	[9]
Soluble in acids and alkalies. Somewhat soluble in alcohol and acetone.		
Slightly soluble in ether, chloroform, and petroleum ether.		
pH	1-2 (50g/L in H <sub>2</sub> O at 20 °C)	[9]
Bulk Density	310 kg/m <sup>3</sup>	[7]
InChI Key	KQEIJFWAXDQUPR-UHFFFAOYSA-N	[5][6]
SMILES	Cl.Cl.Nc1ccc(O)c(N)c1	[5]

## Logical Relationships of Chemical Identifiers

The following diagram illustrates the relationship between the CAS registry number and the various names and synonyms for **2,4-Diaminophenol dihydrochloride**.



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Relationship between CAS 137-09-7 and its synonyms.

## Representative Experimental Protocol: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a standard analytical technique for assessing the purity of chemical compounds like **2,4-Diaminophenol dihydrochloride**. While specific parameters may vary based on the equipment and exact methodology, the following protocol outlines a representative approach.

### Objective

To determine the purity of a **2,4-Diaminophenol dihydrochloride** sample by quantifying the main component and detecting any potential impurities.

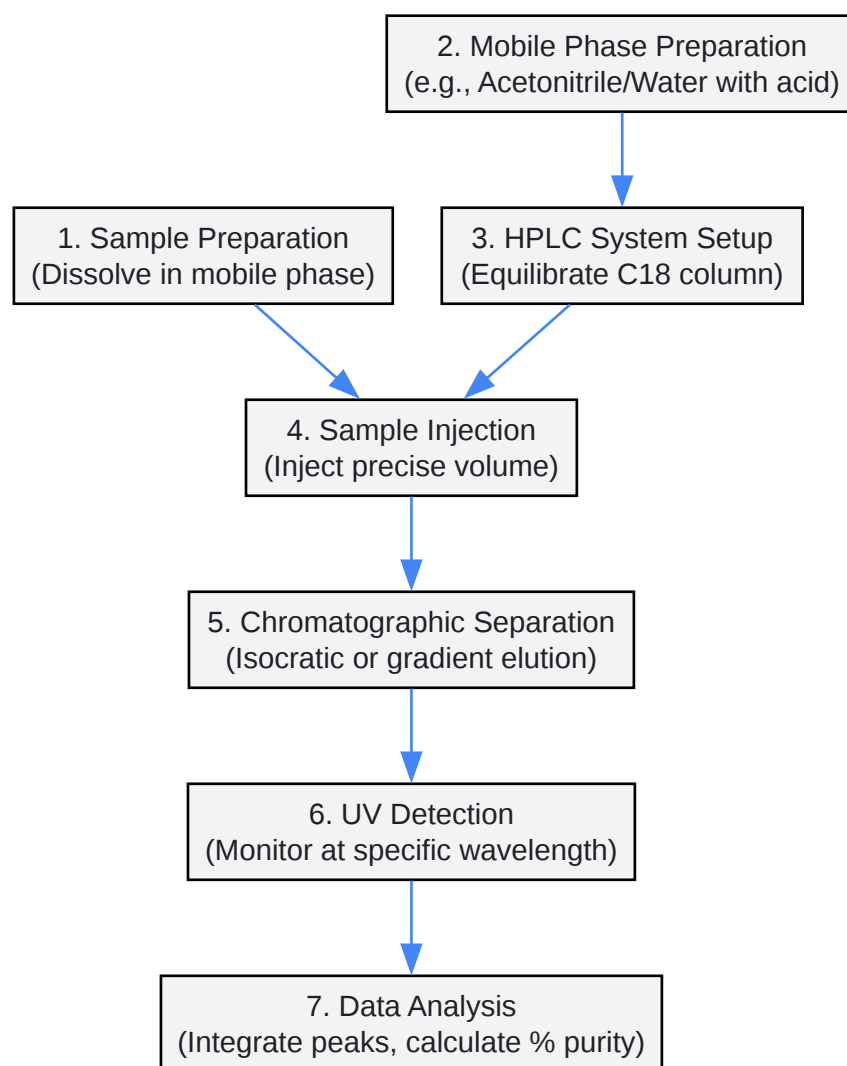
### Materials and Reagents

- **2,4-Diaminophenol dihydrochloride** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Phosphoric acid or Formic acid (for mobile phase modification)
- Volumetric flasks, pipettes, and vials

## Instrumentation

- HPLC system equipped with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m particle size)
- Data acquisition and processing software

## Workflow Diagram



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General workflow for HPLC purity analysis.

## Procedure

- **Mobile Phase Preparation:** Prepare a suitable mobile phase. A common starting point for aromatic amines is a mixture of acetonitrile and water, with a small amount of acid (e.g., 0.1% phosphoric acid) to improve peak shape. The exact ratio will depend on the column and desired separation.
- **Standard Preparation:** Accurately weigh a known amount of a reference standard of **2,4-Diaminophenol dihydrochloride** and dissolve it in the mobile phase to create a stock solution. Prepare a series of dilutions to generate a calibration curve.

- Sample Preparation: Accurately weigh the sample to be tested and dissolve it in the mobile phase to a concentration similar to the standard solutions.
- Chromatographic Conditions:
  - Column: Reversed-phase C18
  - Flow Rate: Typically 1.0 mL/min
  - Injection Volume: 10-20  $\mu$ L
  - Detector Wavelength: Determined by scanning the UV spectrum of the compound; a wavelength of maximum absorbance should be chosen.
  - Column Temperature: Maintained at a constant temperature, e.g., 25 °C.
- Analysis:
  - Equilibrate the column with the mobile phase until a stable baseline is achieved.
  - Inject the standard solutions followed by the sample solution.
  - Record the chromatograms.
- Data Processing:
  - Identify the peak corresponding to **2,4-Diaminophenol dihydrochloride** based on the retention time of the standard.
  - Integrate the area of all peaks in the sample chromatogram.
  - Calculate the purity of the sample by expressing the area of the main peak as a percentage of the total area of all peaks.

This protocol provides a foundational method for the analysis of **2,4-Diaminophenol dihydrochloride**. For regulatory or cGMP (current Good Manufacturing Practice) purposes, this method would require full validation to demonstrate its accuracy, precision, linearity, and robustness.

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